

# BVT 2733: A Technical Guide to a Selective 11 $\beta$ -HSD1 Inhibitor

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## Compound of Interest

Compound Name: BVT 2733

Cat. No.: B1668147

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This technical guide provides an in-depth overview of **BVT 2733**, a selective inhibitor of 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1). This document details its chemical properties, mechanism of action, and summarizes key experimental findings and methodologies.

## Core Compound Information

Parameter	Value	Reference
CAS Number	376640-41-4	[1][2][3][4][5][6]
Molecular Weight	428.96 g/mol	[2][3]
Molecular Formula	C <sub>17</sub> H <sub>21</sub> ClN <sub>4</sub> O <sub>3</sub> S <sub>2</sub>	[2]

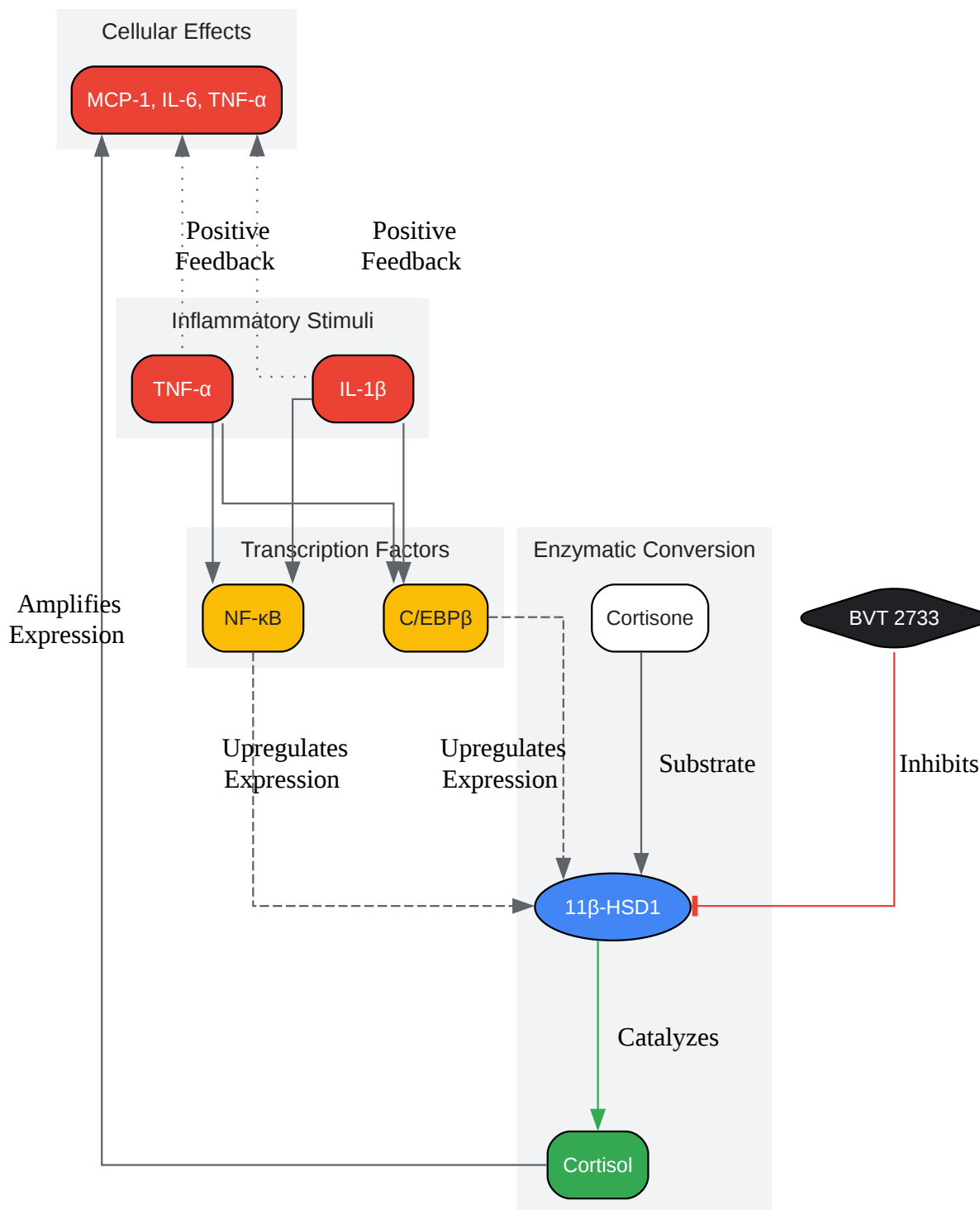
Note: The hydrochloride salt of **BVT 2733** has a molecular weight of 465.42 g/mol .[7]

## Mechanism of Action and Signaling Pathway

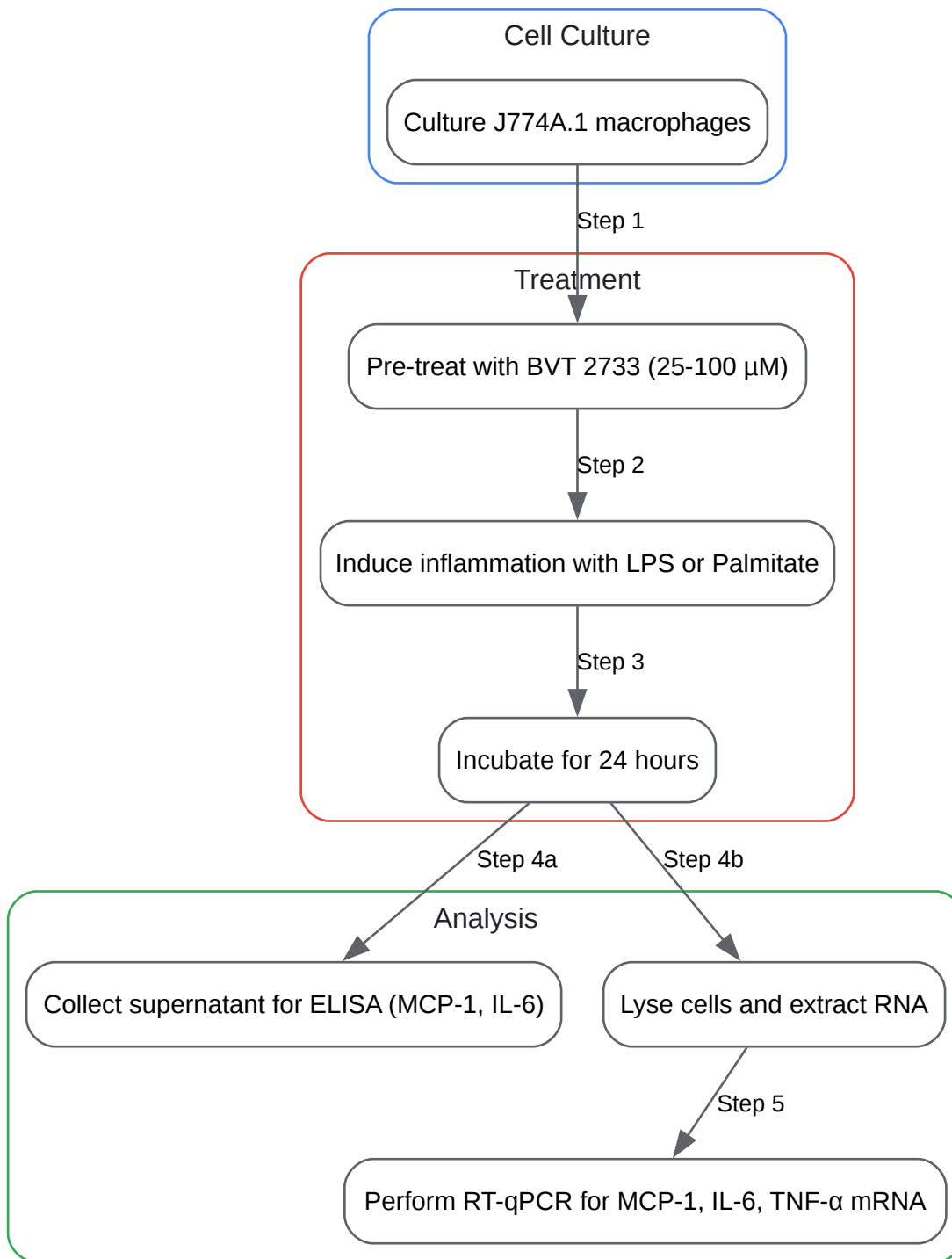
**BVT 2733** is a potent and selective, orally active, non-steroidal inhibitor of 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1).[6][7] This enzyme is crucial in the tissue-specific regulation of glucocorticoid levels, catalyzing the conversion of inactive cortisone to active cortisol. By inhibiting 11 $\beta$ -HSD1, **BVT 2733** effectively reduces the intracellular concentration of active glucocorticoids in target tissues such as adipose tissue and liver.

The inhibition of 11 $\beta$ -HSD1 by **BVT 2733** has significant downstream effects, particularly in the context of inflammation and metabolic disorders. Elevated 11 $\beta$ -HSD1 activity is associated with increased pro-inflammatory signaling. The expression of 11 $\beta$ -HSD1 itself is induced by pro-inflammatory cytokines like TNF- $\alpha$  and IL-1 $\beta$ , a process mediated by transcription factors such as NF- $\kappa$ B and C/EBP $\beta$ . **BVT 2733**, by blocking 11 $\beta$ -HSD1 activity, disrupts this cycle, leading to a reduction in the expression of pro-inflammatory mediators including Monocyte Chemoattractant Protein-1 (MCP-1), Interleukin-6 (IL-6), and Tumor Necrosis Factor-alpha (TNF- $\alpha$ ).

## BVT 2733 Mechanism of Action



## In Vitro Experimental Workflow

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